

# Essential Safety and Operational Guide for Handling ENMD-1068 Hydrochloride

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## Compound of Interest

Compound Name: ENMD-1068 hydrochloride

Cat. No.: B10824553

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **ENMD-1068 hydrochloride**, a selective protease-activated receptor 2 (PAR2) antagonist. Given that a comprehensive Safety Data Sheet (SDS) is not readily available for this research compound, it is imperative to treat **ENMD-1068 hydrochloride** as a potentially hazardous substance of unknown toxicity and to adhere to the stringent safety protocols outlined below.

## I. Personal Protective Equipment (PPE)

When handling **ENMD-1068 hydrochloride** in solid or solution form, a comprehensive suite of personal protective equipment is mandatory to prevent dermal, ocular, and respiratory exposure.

PPE Category	Specification
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn. For prolonged handling or when working with solutions, consider double-gloving. Discard gloves immediately if contaminated.
Eye Protection	Safety goggles with side shields are required at all times to protect against splashes and airborne particles.
Body Protection	A lab coat that covers the arms and closes in the front is essential. For larger quantities or when there is a significant risk of spillage, consider a disposable gown.
Respiratory Protection	For handling the solid compound or creating solutions, work within a certified chemical fume hood to minimize inhalation exposure.[1] If a fume hood is not available, a respirator may be necessary.

## II. Operational Procedures

Adherence to systematic operational procedures is critical to ensure safety and maintain the integrity of the compound.

### A. Storage and Handling

- Storage: Store **ENMD-1068 hydrochloride** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[2] The container must be clearly labeled with the full chemical name and any known hazard information.
- Handling: All manipulations of **ENMD-1068 hydrochloride**, especially weighing of the solid, should be conducted in a chemical fume hood to control potential dust generation.[1][3] Use spark-proof tools and avoid creating dust.[2]

### B. Solution Preparation

- Solvent Selection: Consult relevant literature for appropriate solvents. Dimethyl sulfoxide (DMSO) is a common solvent for initial stock solutions.
- Preparation: In a chemical fume hood, slowly add the solvent to the accurately weighed **ENMD-1068 hydrochloride** powder.
- Labeling: Clearly label the solution with the compound name, concentration, solvent, and date of preparation.
- Storage: Store stock solutions as recommended, often at -20°C or -80°C in aliquots to avoid repeated freeze-thaw cycles.

### III. Emergency Procedures

In the event of an emergency, prompt and correct action is crucial.

Emergency Situation	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes.[3] Remove contaminated clothing. If irritation persists, seek medical attention.[3]
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.[3] Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.
Spill	For a minor spill, if you are trained and it is safe to do so, contain the spill with an inert absorbent material.[4] Wear appropriate PPE and clean the area thoroughly. For a major spill, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately.[4][5]

## IV. Disposal Plan

All waste containing **ENMD-1068 hydrochloride** must be treated as hazardous chemical waste.[2][6] Do not dispose of it down the drain or in regular trash.[2][6]

### A. Waste Segregation

- Solid Waste: All disposables contaminated with **ENMD-1068 hydrochloride** (e.g., weigh boats, pipette tips, gloves, and paper towels) must be collected in a dedicated, clearly labeled hazardous solid waste container.[2][6]

- Liquid Waste: Unused solutions and the first rinse of emptied containers should be collected in a designated, leak-proof hazardous liquid waste container.<sup>[2][6]</sup> The container must be compatible with the solvents used.

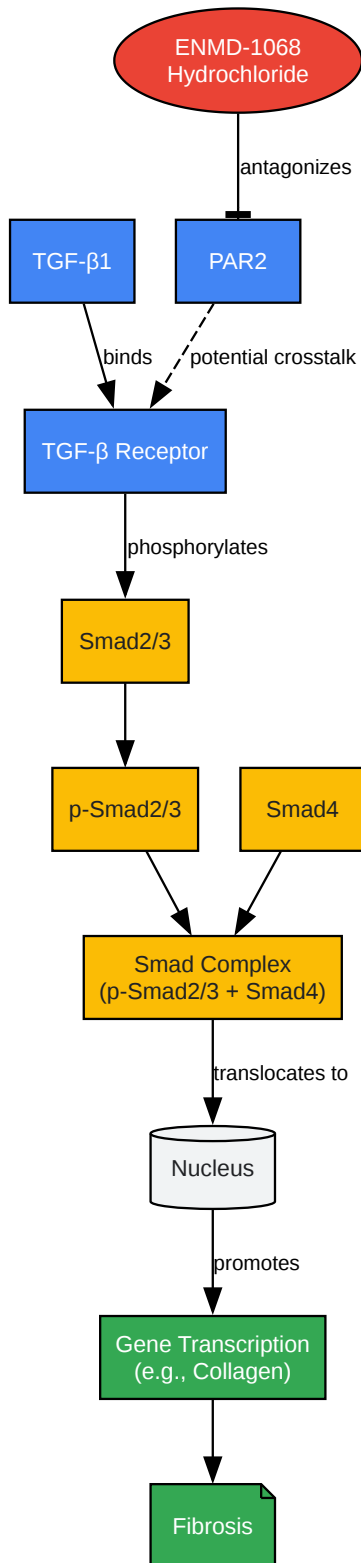
#### B. Disposal Procedure

- Collection: Collect all waste in appropriately labeled containers at the point of generation.
- Storage: Store waste containers in a designated and secure satellite accumulation area.
- Pickup: Follow your institution's procedures for requesting a chemical waste pickup from the EHS department.

## V. Signaling Pathway and Experimental Workflow

**ENMD-1068 hydrochloride** is a selective antagonist of Protease-Activated Receptor 2 (PAR2) and has been shown to inhibit the TGF- $\beta$ 1/Smad signaling pathway.

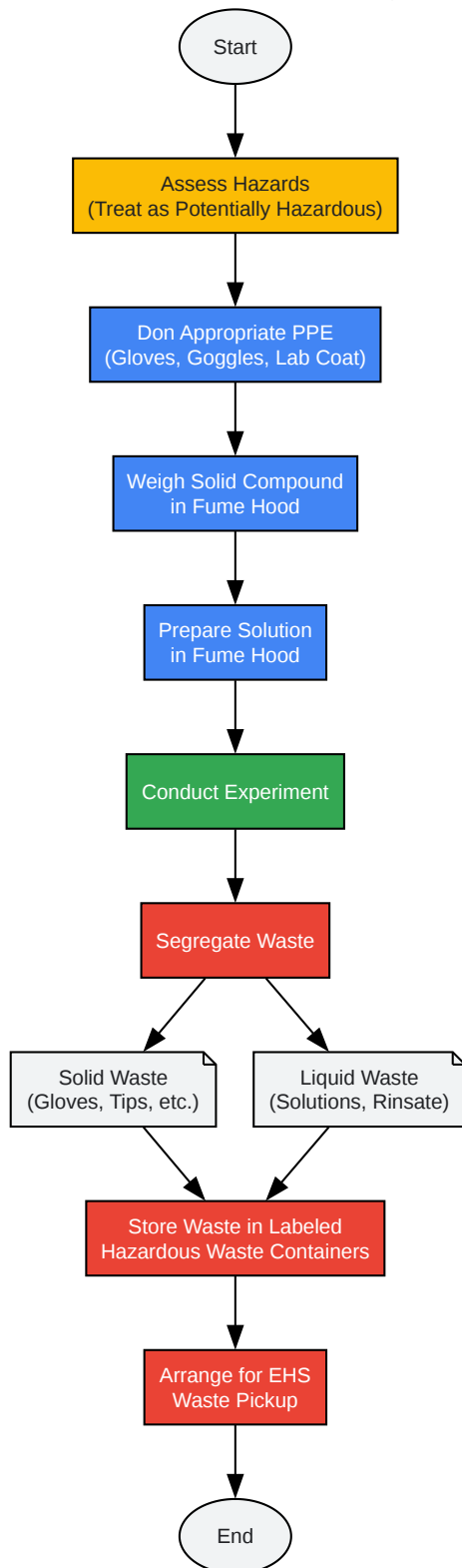
ENMD-1068 Hydrochloride Signaling Pathway Inhibition



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Caption: Inhibition of the TGF-β1/Smad signaling pathway by **ENMD-1068 hydrochloride**.

## Operational Workflow for ENMD-1068 Hydrochloride



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Caption: Step-by-step workflow for the safe handling and disposal of **ENMD-1068 hydrochloride**.

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